

Spectroscopic data of alpha-amino alpha-thiol compounds

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Compound of Interest

Compound Name: *2-Amino-2-mercaptopropanoic acid*

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An In-Depth Technical Guide to the Spectroscopic Characterization of α -Amino α -Thiol Compounds

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of the core spectroscopic techniques used to characterize α -amino α -thiol compounds. These molecules, featuring both an amine and a thiol group attached to the same carbon atom, are fundamental building blocks in biochemistry (e.g., cysteine) and pharmacology (e.g., penicillamine). Accurate structural elucidation and characterization are paramount for understanding their function, reactivity, and role in drug efficacy and safety. This document moves beyond a simple listing of methods to explain the causality behind experimental choices, ensuring a robust and validated approach to analysis.

The Structural Significance of α -Amino α -Thiols

The unique arrangement of a carboxyl, an amino, and a sulfhydryl group around a central chiral carbon imparts complex chemical properties to these compounds. The nucleophilic thiol group is highly reactive and prone to oxidation, forming disulfide bridges that are critical for protein structure and function.^{[1][2]} The amino group's basicity and the carboxyl group's acidity mean

these molecules exist as zwitterions over a wide pH range, influencing their solubility and spectroscopic behavior. Understanding these properties is crucial for designing experiments that yield clear, interpretable data.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Core Skeleton

NMR spectroscopy is arguably the most powerful tool for the unambiguous structural elucidation of α -amino α -thiol compounds in solution. It provides detailed information about the carbon-hydrogen framework and the chemical environment of each nucleus.

Expertise & Experience: Causality in NMR Analysis

The choice of solvent and pH is critical. The labile protons of the amine ($-\text{NH}_2$) and thiol ($-\text{SH}$) groups can exchange with solvent protons, leading to peak broadening or disappearance. Using aprotic deuterated solvents like $\text{DMSO-}d_6$ can help preserve these signals. Furthermore, the pH of an aqueous solution dramatically affects the protonation state of the amino and carboxyl groups, causing significant shifts in the NMR spectrum.^{[3][4]} Therefore, buffering the sample is a key step for reproducibility.

^1H NMR Spectroscopy

Proton NMR provides the initial map of the molecule. Key signals include:

- α -Proton ($\alpha\text{-CH}$): The proton on the carbon bearing the amino and thiol groups. Its chemical shift is sensitive to the electronic environment.
- β -Protons ($-\text{CH}_2\text{-SH}$): The protons on the carbon adjacent to the thiol group.
- Amine Protons ($-\text{NH}_2/\text{NH}_3^+$): Often a broad signal, its position is highly dependent on pH and solvent. Deuterium exchange (adding a drop of D_2O) can confirm this peak's identity as it will disappear from the spectrum.
- Thiol Proton ($-\text{SH}$): Typically a singlet or a triplet (if coupled to adjacent protons), this peak is also labile and can be confirmed by D_2O exchange. Its chemical shift can be variable.^[5]

^{13}C NMR Spectroscopy

Carbon NMR complements the proton data, providing information on the carbon skeleton:

- Carbonyl Carbon ($-\text{COO}^-$): The least shielded carbon, appearing far downfield.
- α -Carbon ($\alpha\text{-C}$): The carbon attached to the nitrogen and sulfur.
- β -Carbon ($\beta\text{-C}$): The carbon of the side chain adjacent to the sulfur.

Data Presentation: Expected NMR Chemical Shifts

The following table summarizes typical chemical shift ranges for cysteine, a model α -amino α -thiol compound.

Nucleus	Functional Group	Typical Chemical Shift (ppm)	Notes
^1H	$\alpha\text{-CH}$	3.5 - 4.5	Varies with protonation state.
^1H	$\beta\text{-CH}_2$	2.8 - 3.5	Can be a complex multiplet.
^1H	$-\text{NH}_3^+$	7.5 - 8.5	Broad; position is pH-dependent.
^1H	$-\text{SH}$	1.5 - 2.5	Broad; position is variable; exchanges with D_2O . ^[5]
^{13}C	$-\text{COO}^-$	170 - 175	
^{13}C	$\alpha\text{-CH}$	55 - 60	
^{13}C	$\beta\text{-CH}_2$	25 - 30	

Note: Shifts are approximate and can vary based on solvent, pH, and concentration.

Trustworthiness: Self-Validating NMR Protocol

This protocol ensures high-quality, reproducible data for compounds like penicillamine and cysteine.^[6]^[7]

- **Sample Preparation:** Accurately weigh 5-10 mg of the compound. Dissolve in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O with a buffer like phosphate at a defined pH) in a clean NMR tube.
- **Instrument Setup:** Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher). Ensure the instrument is well-shimmed to achieve optimal resolution. Use an internal standard like TMS or DSS for accurate referencing.
- **1H Data Acquisition:** Acquire a standard 1H spectrum. To confirm labile protons, acquire a second spectrum after adding one drop of D_2O to the NMR tube and waiting a few minutes.
- **^{13}C Data Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. Techniques like DEPT can be used to differentiate between CH , CH_2 , and CH_3 groups if applicable.
- **Data Processing:** Process the FID (Free Induction Decay) with appropriate Fourier transformation, phase correction, and baseline correction. Integrate the signals in the 1H spectrum to determine proton ratios.

Infrared (IR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is a rapid and non-destructive technique used to confirm the presence of key functional groups by measuring the absorption of infrared radiation.[8]

Expertise & Experience: Interpreting the IR Spectrum

For α -amino α -thiols, the most diagnostic peaks are often broad and can overlap. The O-H stretch from the carboxylic acid and the N-H stretches from the amine group often appear as a very broad feature between 2500 and 3300 cm^{-1} due to extensive hydrogen bonding. The S-H stretch is notoriously weak and can sometimes be difficult to observe.[5][9] Attenuated Total Reflectance (ATR) is the preferred sampling method as it requires minimal sample preparation.

Data Presentation: Characteristic IR Absorption Bands

Vibrational Mode	Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity/Shape
N-H Stretch	Amine/Ammonium	3200 - 3500	Medium, can be broad.[10]
O-H Stretch	Carboxylic Acid	2500 - 3300	Very broad, overlaps with C-H.
C-H Stretch	Alkyl	2850 - 3000	Medium to strong.
S-H Stretch	Thiol	2550 - 2600	Weak, sharp.[5]
C=O Stretch	Carboxylic Acid	1700 - 1725	Strong, sharp.
C=O Stretch	Carboxylate (zwitterion)	~1550-1610	Strong, often broad.
N-H Bend	Amine/Ammonium	1500 - 1650	Medium, can be broad.

Trustworthiness: Self-Validating FTIR Protocol

- **Sample Preparation:** Place a small amount of the solid sample or a single drop of a liquid sample directly onto the ATR crystal. Ensure good contact between the sample and the crystal.
- **Background Scan:** Perform a background scan of the empty, clean ATR crystal. This is crucial to subtract atmospheric CO₂ and water vapor signals.
- **Sample Scan:** Acquire the sample spectrum. A typical scan range is 4000-400 cm⁻¹. [5]
- **Data Analysis:** Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio. Label the major peaks and compare them against expected values for the constituent functional groups.

Mass Spectrometry (MS): Determining Molecular Weight and Purity

Mass spectrometry is essential for confirming the molecular weight of the target compound and assessing its purity. For α -amino α -thiols, the high reactivity of the thiol group presents a unique challenge.

Expertise & Experience: The Necessity of Derivatization

Thiols can readily oxidize to form disulfides, especially during sample handling and analysis.^[11] This can lead to confusing mass spectra showing peaks for the monomer, the dimer, and mixed disulfides. To ensure accurate determination, thiols should be derivatized prior to analysis to protect the sulfhydryl group.^[11] Reagents like N-ethylmaleimide (NEM) are commonly used to form a stable thioether linkage. This strategy is a cornerstone of reliable thiol analysis in complex biological matrices.^[11]

Electrospray ionization (ESI) is the preferred method for these polar molecules, typically run in positive ion mode to detect protonated molecules $[M+H]^+$ or common adducts like $[M+Na]^+$.^[5]

Data Presentation: Expected m/z Values for Cysteine

Species	Formula	Ion	Expected m/z
Cysteine	$C_3H_7NO_2S$	$[M+H]^+$	122.02
Cysteine	$C_3H_7NO_2S$	$[M+Na]^+$	144.00
Cystine (Dimer)	$C_6H_{12}N_2O_4S_2$	$[M+H]^+$	241.03

Trustworthiness: Self-Validating LC-MS Protocol

- **Sample Preparation & Derivatization:** Prepare a dilute solution (~10-100 $\mu\text{g/mL}$) of the compound in a suitable solvent (e.g., methanol/water). To prevent oxidation, add a derivatizing agent like NEM and allow it to react according to established procedures.^[11]
- **Chromatographic Separation (LC):** Use a reverse-phase column (e.g., C18) with a suitable mobile phase gradient (e.g., water and acetonitrile with 0.1% formic acid) to separate the analyte from impurities.
- **Mass Spectrometer Setup:** Use an ESI source in positive ion mode. Optimize source parameters (e.g., capillary voltage, gas flow, temperature) to achieve stable ionization.^[5]

- **Data Acquisition:** Acquire data over a relevant mass-to-charge (m/z) range (e.g., 100-1000 m/z).
- **Data Analysis:** Extract the mass spectrum for the chromatographic peak of interest. Identify the m/z value corresponding to the expected molecular ion (or its derivatized form) and common adducts.^[5] The isotopic distribution pattern should be used to confirm the elemental formula.

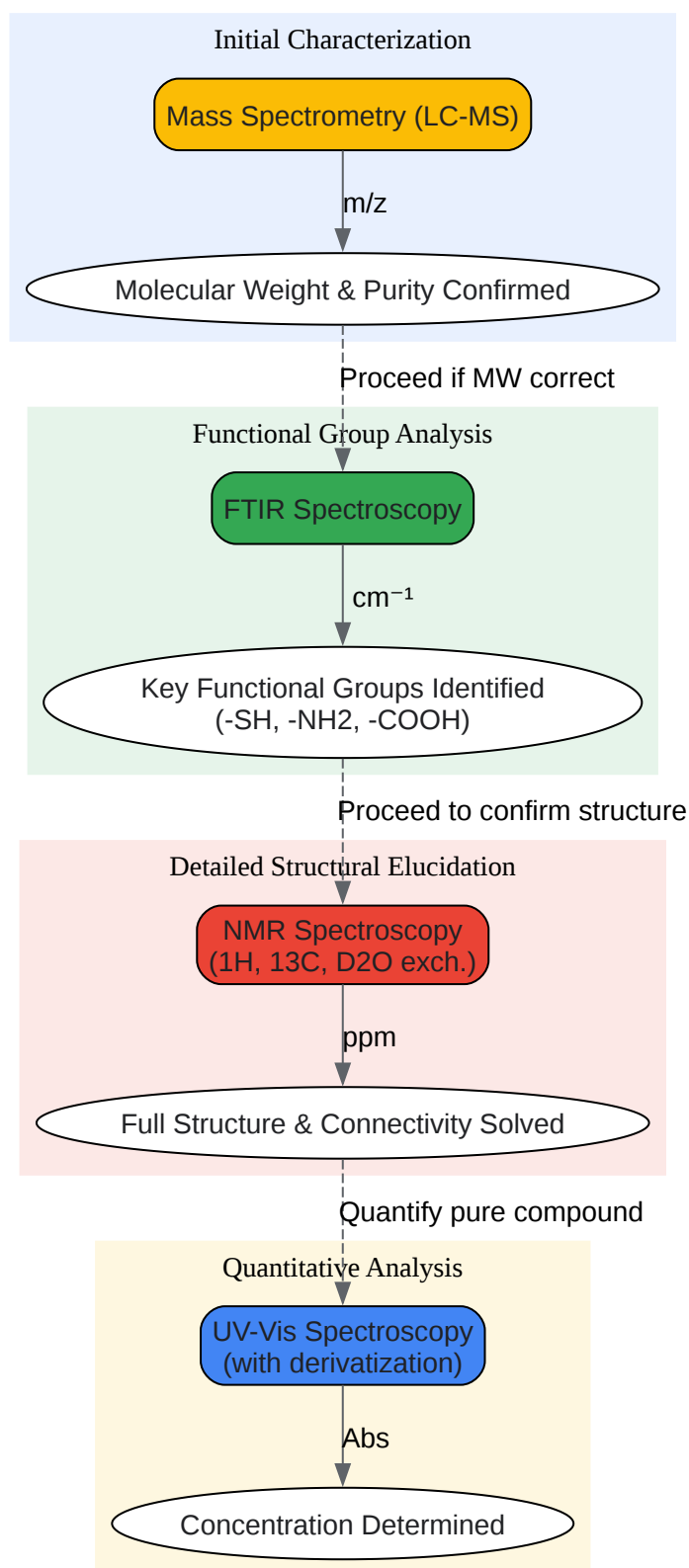
UV-Visible (UV-Vis) Spectroscopy

Simple α -amino α -thiols like cysteine do not have strong chromophores and typically only show significant absorbance in the far UV region (around 190-220 nm).^[12] This makes direct UV-Vis analysis for structural elucidation difficult due to potential interference from solvents and other sample components.^{[12][13]}

However, UV-Vis spectroscopy becomes a powerful quantitative tool when combined with specific reagents. For example, the reaction of thiols with 18-molybdophosphate creates a colored complex with a maximum absorbance around 820 nm, allowing for sensitive detection.^[14] Similarly, the interaction of cysteine with gold nanoparticles can induce aggregation, leading to a colorimetric change that can be measured by a UV-Vis spectrophotometer for quantification.^[14]

Integrated Analysis and Workflow

No single technique provides the complete picture. A synergistic approach is required for full and confident characterization of an α -amino α -thiol compound. The following workflow illustrates a logical progression from initial confirmation to detailed structural elucidation.



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Caption: Integrated workflow for the characterization of α -amino α -thiol compounds.

References

- Nuclear magnetic resonance studies of the acid–base chemistry of amino acids and peptides. IV. Mixed disulfides of cysteine, penicillamine, and glutathione. Semantic Scholar. (1984, July 1). [\[Link\]](#)
- Recent advanced techniques in cysteine determination: a review. Food Research. (2020, August 3). [\[Link\]](#)
- A nuclear magnetic resonance study of the equilibria and kinetics of the reaction of penicillamine with cystine and related disu. Canadian Journal of Chemistry. (1985). [\[Link\]](#)
- Cadmium(II) Complex Formation with Cysteine and Penicillamine. Molecules. (2020). [\[Link\]](#)
- A nuclear magnetic resonance study of the equilibria and kinetics of the reaction of penicillamine with cystine and related disulfides. ResearchGate. (1985). [\[Link\]](#)
- Application of high resolution ¹H-NMR spectroscopy to the detection of penicillamine and its metabolites in human urine. Drug Metabolism and Drug Interactions. (1988). [\[Link\]](#)
- UV-Vis Spectrum of Cysteine. SIELC Technologies. [\[Link\]](#)
- Reflection Absorption Infrared Spectroscopy Characterization of SAM Formation from 8-Mercapto-N-(phenethyl)octanamide Thiols with Phe Ring and Amide Groups. MDPI. (2020, November 30). [\[Link\]](#)
- Development of a LC-MS method for analysis of thiol ratios as an indicator of oxidative stress. Spectrum: Concordia University Research Repository. (2017, July 31). [\[Link\]](#)
- Analyzed cysteine derivatives, acronyms, formulas, quantification method and responsible plasma element. ResearchGate. [\[Link\]](#)
- FT-IR spectra of (a) OA; (b) 2-aminoethanethiol; and (c) OAS. ResearchGate. [\[Link\]](#)
- Mass Spectrometry in Studies of Protein Thiol Chemistry and Signaling: Opportunities and Caveats. Antioxidants & Redox Signaling. (2015). [\[Link\]](#)

- Mass spectrometry in studies of protein thiol chemistry and signaling: Opportunities and caveats. Free Radical Biology and Medicine. (2015). [\[Link\]](#)
- An Assay Study of Molecular Recognition of Amino Acids in Water: Covalent Imprinting of Cysteine. SCIRP. (2015, December 17). [\[Link\]](#)
- Method development for thiols analysis: identification and quantitation in plant products through mass spectrometry techniques. University of Padua. [\[Link\]](#)
- Understanding Cysteine Chemistry Using Conventional and Serial X-ray Protein Crystallography. MDPI. (2022, November 19). [\[Link\]](#)
- Structural characterization of α -amino acid complexes of molybdates: A spectroscopic and DFT study. ResearchGate. (2018). [\[Link\]](#)
- Analytical Methods for Assessing Thiol Antioxidants in Biological Fluids: A Review. MDPI. (2024, September 18). [\[Link\]](#)
- Interpreting Infrared Spectra. Specac Ltd. [\[Link\]](#)
- A Theoretical and Spectroscopic Conformational Study of 3-Aminothiolane-3-Carboxylic Acid Dipeptide Derivatives. Molecules. (2022). [\[Link\]](#)
- IR Spectrum and Characteristic Absorption Bands. Chemistry LibreTexts. (2021, December 15). [\[Link\]](#)

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Sources

- [1. An Assay Study of Molecular Recognition of Amino Acids in Water: Covalent Imprinting of Cysteine \[scirp.org\]](#)
- [2. research.unipd.it \[research.unipd.it\]](#)

- [3. semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [6. cdnsiencepub.com](https://cdnsiencepub.com) [cdnsiencepub.com]
- 7. Application of high resolution ^1H -NMR spectroscopy to the detection of penicillamine and its metabolites in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Interpreting Infrared Spectra - Specac Ltd [[specac.com](https://www.specac.com)]
- [9. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [10. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [11. spectrum.library.concordia.ca](https://spectrum.library.concordia.ca) [spectrum.library.concordia.ca]
- 12. UV-Vis Spectrum of Cysteine | SIELC Technologies [[sielc.com](https://www.sielc.com)]
- [13. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [14. myfoodresearch.com](https://www.myfoodresearch.com) [[myfoodresearch.com](https://www.myfoodresearch.com)]
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